

An In-depth Technical Guide to the Chemical and Physical Properties of Hentetracontane

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Compound of Interest

Compound Name: *Hentetracontane*

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Abstract

Hentetracontane ($C_{31}H_{64}$), a long-chain n-alkane, is a waxy solid at room temperature with significant presence in various natural sources, including plant cuticular waxes and beeswax.^[1] ^[2]^[3]^[4] Its chemical inertness and defined physical properties make it a subject of interest in materials science and as a biomarker. Furthermore, recent studies have highlighted its potential pharmacological activities, including anti-inflammatory and antitumor effects.^[5]^[6]^[7] ^[8] This technical guide provides a comprehensive overview of the chemical and physical properties of **hentetracontane**, detailed experimental protocols for their determination, and a visualization of its role in inflammatory pathways. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Hentetracontane is a saturated hydrocarbon with the chemical formula $C_{31}H_{64}$.^[1]^[9] As a long-chain alkane, its physical properties are largely dictated by the van der Waals forces between its molecules.

Tabulated Physical and Chemical Data

The following tables summarize the key quantitative chemical and physical properties of **hentetracontane** for easy reference and comparison.

Table 1: General and Chemical Properties of **Hentetracontane**

Property	Value	Source(s)
Molecular Formula	C ₃₁ H ₆₄	[1][6][9]
Molecular Weight	436.84 g/mol	[1][9][10]
IUPAC Name	Hentetracontane	[1][6]
CAS Number	630-04-6	[6][9]
Synonyms	n-Hentetracontane, Untriacontane	[1][2][9]
Appearance	White solid, waxy crystals	[2][3][4]

Table 2: Physical Properties of **Hentetracontane**

Property	Value	Conditions	Source(s)
Melting Point	67-69 °C	760.00 mm Hg	[2][3][4][11]
Boiling Point	457-458 °C	760.00 mm Hg	[2][3]
Density	0.781 g/cm ³	68 °C	[1][3][4]
Solubility in Water	2.667e-011 mg/L (estimated)	25 °C	[2]
Solubility in Solvents	Soluble in benzene, petroleum ether; Slightly soluble in ethanol, chloroform.	[1]	
Vapor Pressure	1.40 x 10 ⁻¹¹ mm Hg (extrapolated)	25 °C	[1]
Refractive Index	1.4278	90 °C	[1]
logP (o/w)	16.501 (estimated)	[2]	

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **hentetracontane**.

Determination of Melting Point (Capillary Method)

The melting point of **hentetracontane** can be accurately determined using a melting point apparatus.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- **Hentetracontane** sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., DigiMelt)
- Mortar and pestle (if sample is not a fine powder)
- Long glass tube for packing

Procedure:

- Sample Preparation: If the **hentetracontane** sample consists of large crystals, gently pulverize it into a fine powder using a clean, dry mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of solid will be forced into the tube.
- Packing the Sample: Invert the capillary tube and tap the sealed end gently on a hard surface to cause the solid to fall to the bottom. To ensure dense packing, drop the capillary tube, sealed end down, through a long glass tube onto the benchtop several times. The packed sample height should be 2-3 mm.[\[15\]](#)
- Melting Point Determination:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.

- If the approximate melting point is known, set the apparatus to heat rapidly to about 15-20°C below the expected melting point.
- Then, adjust the heating rate to a slow ramp of 1-2°C per minute to ensure thermal equilibrium.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts into a clear liquid (the end of the melting range).

- Purity Assessment: A sharp melting range (0.5-1.0°C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.[\[13\]](#)

Determination of Boiling Point (Distillation Method)

Due to its high boiling point, the boiling point of **hentetracontane** is typically determined under reduced pressure to prevent decomposition.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) The following is a general procedure for simple distillation.

Materials:

- **Hentetracontane** sample (at least 5 mL)
- Distillation apparatus (distilling flask, condenser, receiving flask, thermometer)
- Heating mantle
- Boiling chips or magnetic stir bar
- Vacuum source (if performing vacuum distillation)

Procedure:

- Apparatus Setup: Assemble a simple distillation apparatus. Place the **hentetracontane** sample and a few boiling chips or a stir bar into the distilling flask.
- Thermometer Placement: Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distilling flask. This ensures an accurate reading of the vapor temperature as it enters the condenser.
- Heating: Gently heat the distilling flask using a heating mantle.
- Observation: As the liquid boils, the vapor will rise and condense in the condenser, and the distillate will collect in the receiving flask.
- Boiling Point Reading: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding pressure. This is observed as a stable temperature on the thermometer during a steady distillation. Record this temperature.
- Pressure Correction: If the distillation is performed at a pressure other than atmospheric pressure (760 mmHg), the observed boiling point will need to be corrected.

Determination of Density (Displacement Method)

The density of solid **hentetracontane** can be determined by measuring its mass and the volume it displaces in a liquid in which it is insoluble.[\[3\]](#)[\[4\]](#)[\[11\]](#)[\[20\]](#)[\[21\]](#)

Materials:

- **Hentetracontane** sample
- Analytical balance
- Graduated cylinder
- A liquid in which **hentetracontane** is insoluble (e.g., water with a surfactant, or another non-solvent)

Procedure:

- Mass Measurement: Accurately weigh a sample of **hentetracontane** using an analytical balance. Record the mass.
- Initial Volume Measurement: Partially fill a graduated cylinder with the chosen liquid and record the initial volume (V_1).
- Displacement: Carefully slide the weighed **hentetracontane** sample into the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- Final Volume Measurement: Record the new volume of the liquid in the graduated cylinder (V_2).
- Volume of Sample Calculation: The volume of the **hentetracontane** sample is the difference between the final and initial volumes: $V_{\text{sample}} = V_2 - V_1$.
- Density Calculation: Calculate the density using the formula: Density = Mass / V_{sample} .

Determination of Solubility

A qualitative assessment of **hentetracontane**'s solubility in various solvents can be performed through simple dissolution tests.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Materials:

- **Hentetracontane** sample
- Test tubes
- A selection of solvents (e.g., water, ethanol, chloroform, benzene, petroleum ether)
- Vortex mixer or stirring rod

Procedure:

- Sample Preparation: Place a small, accurately weighed amount of **hentetracontane** (e.g., 10 mg) into separate test tubes for each solvent to be tested.

- Solvent Addition: Add a small volume of a solvent (e.g., 1 mL) to a test tube containing the sample.
- Mixing: Vigorously shake or vortex the test tube for a set period (e.g., 1-2 minutes).
- Observation: Observe the mixture.
 - Soluble: The solid completely dissolves, forming a clear, homogeneous solution.
 - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.
- Repeat: Repeat the process for each of the selected solvents. For quantitative solubility, a saturated solution would be prepared and the concentration of the dissolved **hentetracontane** determined after filtration.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **hentetracontane**, particularly in complex mixtures like plant wax extracts.[\[2\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

Materials:

- **Hentetracontane** sample or extract
- A suitable solvent (e.g., hexane or heptane)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- A non-polar capillary column (e.g., 100% dimethylpolysiloxane)

Procedure:

- Sample Preparation: Dissolve a known amount of the sample containing **hentetracontane** in a suitable solvent to a final concentration appropriate for the instrument's linear range (e.g., 1-100 µg/mL).

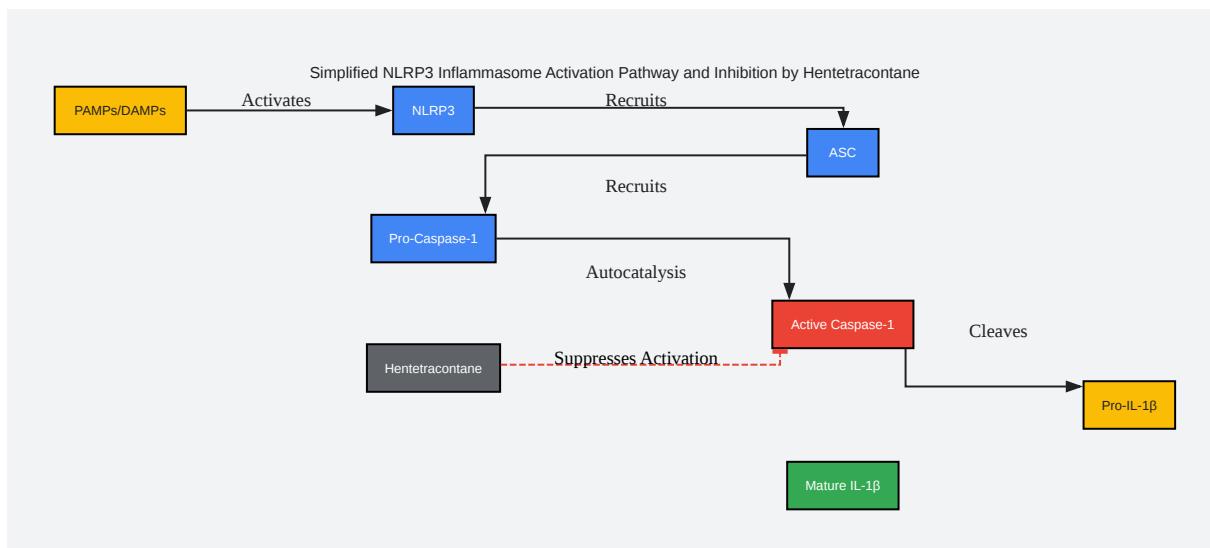
- Instrument Setup:
 - Injector: Set the injector temperature to a high value (e.g., 280-320°C) to ensure complete vaporization of the high-boiling point alkane.
 - Oven Program: Use a temperature program that starts at a low temperature and ramps up to a high temperature to separate the components of the mixture. A typical program might be: hold at 40°C for 3 minutes, then ramp at 6°C/min to 320°C and hold for 10 minutes.
 - Carrier Gas: Use an inert carrier gas such as helium or hydrogen at a constant flow rate (e.g., 1-2 mL/min).
 - Mass Spectrometer: Set the MS source temperature (e.g., 230°C) and quadrupole temperature (e.g., 150°C). Set the scan range to cover the expected mass-to-charge ratios of **hentetracontane** fragments (e.g., m/z 50-550).
- Analysis: Inject the prepared sample into the GC-MS.
- Data Interpretation:
 - Retention Time: **Hentetracontane** will elute from the column at a specific retention time under the given conditions. This can be compared to a standard for identification.
 - Mass Spectrum: The mass spectrometer will generate a fragmentation pattern for the eluting compound. For n-alkanes, characteristic fragment ions are observed at m/z 57, 71, and 85, corresponding to $C_4H_9^+$, $C_5H_{11}^+$, and $C_6H_{13}^+$ ions, respectively. The molecular ion (M^+) may also be observed.

Biological Activity and Signaling Pathway

Hentetracontane has been shown to possess anti-inflammatory properties by suppressing the activation of caspase-1.^{[6][7][8][31]} Caspase-1 is a key enzyme in the inflammatory response, responsible for the maturation of pro-inflammatory cytokines such as interleukin-1 β (IL-1 β) and interleukin-18 (IL-18). The activation of caspase-1 occurs within a multi-protein complex called the inflammasome.

Hentetracontane's Role in the Caspase-1 Activation Pathway

The following diagram illustrates a simplified model of the NLRP3 inflammasome activation pathway and the putative inhibitory role of **hentetracontane**.



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Caption: Simplified diagram of the NLRP3 inflammasome pathway and the inhibitory effect of **hentetracontane**.

Conclusion

Hentetracontane is a long-chain alkane with well-defined chemical and physical properties. Its presence in natural sources and its recently discovered biological activities, particularly its anti-inflammatory effects, make it a molecule of significant interest for further research and potential therapeutic applications. The experimental protocols detailed in this guide provide a foundation for the accurate characterization of **hentetracontane**, which is crucial for its potential development in various scientific and industrial fields. The visualization of its interaction with the caspase-1 pathway offers a starting point for more in-depth mechanistic studies. This technical guide serves as a comprehensive resource for professionals working with this intriguing long-chain hydrocarbon.

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